

Solubility of N-Methyl-N-vinylacetamide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **N-Methyl-N-vinylacetamide**

Cat. No.: **B020336**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Methyl-N-vinylacetamide** (NMVA) in various organic solvents. Due to its amphiphilic nature, possessing both a hydrophilic amide group and a hydrophobic vinyl group, NMVA finds utility in polymer synthesis for biomedical applications, including drug delivery systems.^[1] Understanding its solubility is critical for its application in polymerization processes and formulation development.

Core Data Presentation: Solubility of N-Methyl-N-vinylacetamide

Currently, publicly available quantitative data on the solubility of **N-Methyl-N-vinylacetamide** in a range of organic solvents and temperatures is limited. The available information is primarily qualitative.

Table 1: Qualitative Solubility of **N-Methyl-N-vinylacetamide** (NMVA) at 25°C

| Solvent Category | Solvent | Solubility |
|----------------------------|---------------------|--|
| Alcohols | Ethanol | Soluble[1] |
| Methanol | | Slightly Soluble[2][3] |
| Ketones | Acetone | Soluble[1] |
| Aromatic Hydrocarbons | Toluene | Soluble[1] |
| Styrene | | Soluble[1] |
| Esters | Ethyl Acetate | Soluble[1], Slightly Soluble[2] [3] |
| Methyl Methacrylate | | Soluble[1] |
| Hydroxy Ethyl Methacrylate | | Soluble[1] |
| PEG-Methacrylate | | Soluble[1] |
| Vinyl Acetate | | Soluble[1] |
| Halogenated Hydrocarbons | Chloroform | Slightly Soluble[2][3] |
| Acids | Acrylic Acid | Soluble[1] |
| Amides | N-vinyl pyrrolidone | Soluble[1] |
| N-vinyl formamide | | Soluble[1] |
| Water | Water | Miscible[4][5] |

*Note: The term "Slightly Soluble" indicates that while the compound dissolves, it does so to a limited extent.

For comparative purposes, the following table presents quantitative solubility data for a structurally related compound, N-vinylacetamide (NVA). This data illustrates the typical format for such information and may offer insights into the potential behavior of NMVA.

Table 2: Quantitative Solubility of N-vinylacetamide (NVA) in Various Solvents at Different Temperatures

| Solvent | Temperature (°C) | Solubility (g/100g of solvent) |
|------------------------|------------------|---------------------------------|
| Water | 10 | >880 |
| Ethyl alcohol | 10 | 140 |
| 25 | 240 | |
| 40 | 500 | |
| Acetone | 10 | 110 |
| 25 | 270 | |
| 40 | 520 | |
| Toluene | 10 | 20 |
| 25 | 90 | |
| 40 | 300 | |
| Ethylacetate | 10 | 70 |
| 25 | 140 | |
| 40 | 340 | |
| Styrene | 25 | 80 |
| Methylmethacrylate | 25 | 110 |
| Methylacrylate | 25 | 160 |
| Vinylacetate | 25 | 120 |
| N,N-dimethylacrylamide | 25 | 220 |

Data sourced from a technical data sheet for N-vinylacetamide.[\[6\]](#)

Experimental Protocols

Determination of Solubility

While specific experimental protocols for determining the solubility of **N-Methyl-N-vinylacetamide** were not found in the reviewed literature, a general methodology based on standard laboratory practices can be outlined.

1. Gravimetric Method:

- Objective: To determine the mass of NMVA that can dissolve in a specific volume of solvent at a given temperature.
- Procedure:
 - Add an excess amount of NMVA to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Allow any undissolved NMVA to settle.
 - Carefully extract a known volume of the supernatant (the saturated solution).
 - Evaporate the solvent from the extracted sample under controlled conditions (e.g., in a vacuum oven).
 - Weigh the remaining NMVA residue.
 - Calculate the solubility in terms of g/100mL or other appropriate units.

2. Spectroscopic Method (e.g., UV-Vis or GC):

- Objective: To determine the concentration of NMVA in a saturated solution using spectroscopic techniques.
- Procedure:
 - Prepare a saturated solution as described in the gravimetric method.

- After allowing the undissolved solute to settle, filter the supernatant to remove any suspended particles.
- Dilute a precise volume of the saturated solution with a suitable solvent to a concentration that falls within the linear range of a pre-established calibration curve.
- Analyze the diluted sample using a calibrated UV-Vis spectrophotometer or Gas Chromatograph (GC).
- Determine the concentration of NMVA in the saturated solution from the calibration curve and calculate the original solubility.

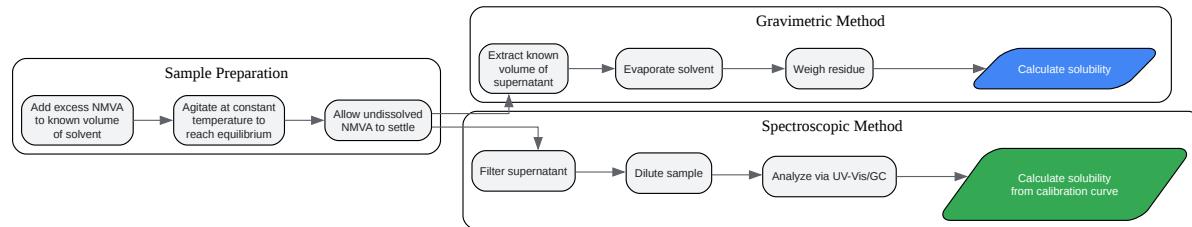
Synthesis of N-Methyl-N-vinylacetamide

A common method for the synthesis of **N-Methyl-N-vinylacetamide** involves the methylation of N-vinylacetamide.

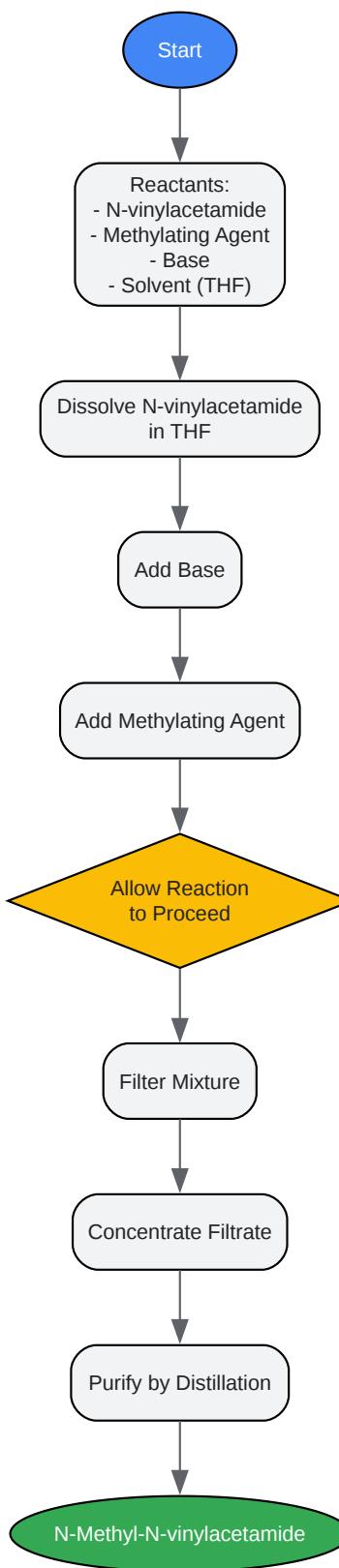
- Reactants: N-vinylacetamide, a methylating agent (e.g., methyl iodide), and a base (e.g., potassium t-butoxide) in a suitable solvent (e.g., THF).
- Procedure:
 - Dissolve N-vinylacetamide in the solvent within a reaction vessel.
 - Add the base to the solution.
 - Introduce the methylating agent to the mixture and allow it to react.
 - After the reaction is complete, the resulting mixture is filtered.
 - The filtrate is then concentrated and purified, typically through distillation, to yield **N-Methyl-N-vinylacetamide**.

Mandatory Visualizations

The following diagrams illustrate key processes related to **N-Methyl-N-vinylacetamide**.

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Caption: Experimental workflow for determining the solubility of NMVA.



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Caption: Synthesis workflow for **N-Methyl-N-vinylacetamide**.

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